

Synthesis of [2-(4-Fluorophenoxy)phenyl]amine hydrochloride protocol

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Compound of Interest

Compound Name: [2-(4-Fluorophenoxy)phenyl]amine
hydrochloride

CAS No.: 1158235-72-3

Cat. No.: B3085654

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Application Note: Synthesis and Characterization Protocol for **[2-(4-Fluorophenoxy)phenyl]amine Hydrochloride**

Introduction & Mechanistic Rationale

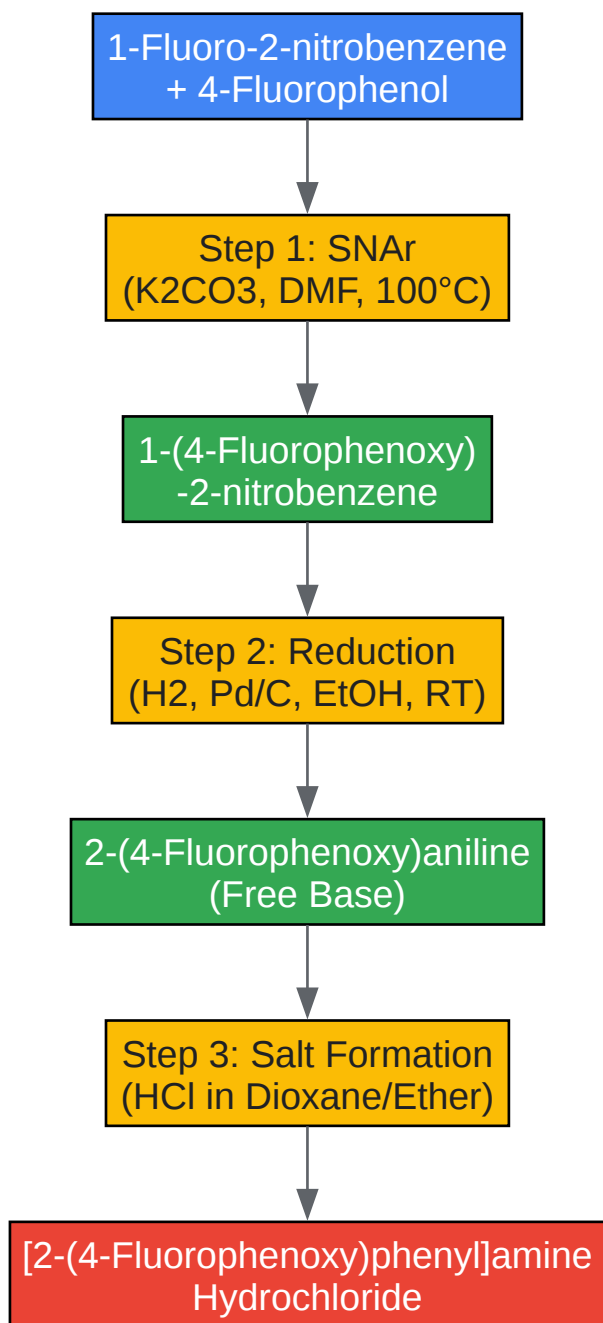
The compound **[2-(4-Fluorophenoxy)phenyl]amine hydrochloride**—commonly referred to as 2-(4-fluorophenoxy)aniline HCl—is a highly versatile building block in medicinal chemistry. Featuring a flexible diaryl ether linkage and two strategically placed fluorine atoms, it serves as a critical intermediate in the synthesis of kinase inhibitors, COX-2 selective NSAIDs (such as Flosulide), and novel antiparasmodial agents[1].

Synthesizing this molecule requires a meticulously controlled three-step sequence designed to maximize yield while preventing unwanted side reactions such as hydrodefluorination or aniline oxidation.

Causality in Reaction Design:

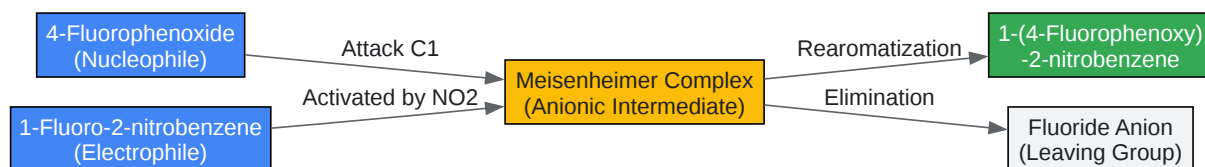
- **Nucleophilic Aromatic Substitution (S_NAr):** The synthesis begins by coupling 1-fluoro-2-nitrobenzene with 4-fluorophenol. The strong electron-withdrawing nature of the nitro group activates the ortho-fluorine for nucleophilic attack. Potassium carbonate (K₂CO₃) is selected as the base because its pK_as are perfectly tuned to deprotonate 4-fluorophenol without causing the hydroxide-induced hydrolysis of 1-fluoro-2-nitrobenzene (which would yield 2-nitrophenol)[1]. Dimethylformamide (DMF) is utilized as the solvent because it effectively solvates the potassium cations, leaving the phenoxide anion "naked" and highly reactive[2].
- **Catalytic Hydrogenation:** Reducing the nitro group to an amine is achieved using Palladium on Carbon (Pd/C) under a hydrogen atmosphere. While dissolving metal reductions (e.g., Fe/HCl) are possible, Pd/C offers a clean, quantitative reduction that avoids heavy metal waste[3]. Crucially, the reaction is strictly maintained at room temperature and low pressure to prevent hydrodefluorination—the unwanted reductive cleavage of the carbon-fluorine bonds.
- **Hydrochloride Salt Formation:** The resulting free base, 2-(4-fluorophenoxy)aniline, is an electron-rich aniline that rapidly oxidizes and darkens upon exposure to air. Precipitating the compound as a hydrochloride salt locks the nitrogen lone pair, halting oxidation, extending shelf-life, and dramatically improving aqueous solubility for downstream biological assays.

Experimental Workflows



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Figure 1: Three-step synthetic workflow for **[2-(4-Fluorophenoxy)phenyl]amine hydrochloride**.



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Figure 2: Nucleophilic Aromatic Substitution (S_NAr) mechanism via Meisenheimer complex.

Quantitative Data Summaries

Table 1: Reagent Stoichiometry and Reaction Parameters

Step	Reagent / Reactant	MW (g/mol)	Equivalents	Amount	Role
1	1-Fluoro-2-nitrobenzene	141.10	1.0	14.1 g	Electrophile
1	4-Fluorophenol	112.10	1.1	12.3 g	Nucleophile
1	Potassium Carbonate	138.21	1.5	20.7 g	Base
2	1-(4-Fluorophenoxy)-2-nitrobenzene	233.19	1.0	23.3 g	Substrate
2	10% Pd/C	-	0.1 (wt%)	2.3 g	Catalyst
3	2-(4-Fluorophenoxy)aniline	203.21	1.0	20.3 g	Free Base

| 3 | 4M HCl in Dioxane | 36.46 | 1.2 | 30.0 mL | Acidifying Agent |

Table 2: Analytical Validation Criteria | Compound | Appearance | TLC (Rf)* | ¹H NMR Diagnostic Shifts (CDCl₃) | MS (m/z) | |---|---|---|---|---| | 1-Fluoro-2-nitrobenzene | Yellow liquid | 0.65 | 8.05 (dd, 1H, Ar-H ortho to NO₂) | 141 [M]⁺ | | 1-(4-Fluorophenoxy)-2-nitrobenzene | Yellow solid | 0.50 | 7.95 (dd, 1H), 7.05-7.15 (m, 4H) | 234 [M+H]⁺ | | 2-(4-Fluorophenoxy)aniline | Brownish oil | 0.25 | 3.80 (br s, 2H, NH₂), 6.70-7.00 (m, 8H) | 204 [M+H]⁺ | | Target HCl Salt | White powder | 0.00 | 10.2 (br s, 3H, NH₃⁺), downfield Ar-H | 204 [M-Cl]⁺ | *TLC Conditions: Hexane/Ethyl Acetate (4:1 v/v), visualized under UV 254 nm.

Detailed Step-by-Step Methodologies

Step 1: Synthesis of 1-(4-Fluorophenoxy)-2-nitrobenzene

This step utilizes a selective basic workup as a self-validating purification mechanism.

- Preparation: In a flame-dried 250 mL round-bottom flask equipped with a magnetic stir bar, dissolve 4-fluorophenol (12.3 g, 110 mmol) in anhydrous DMF (100 mL).
- Activation: Add anhydrous K₂CO₃ (20.7 g, 150 mmol) in one portion. Stir the suspension at room temperature for 15 minutes to initiate phenoxide formation.
- Coupling: Add 1-fluoro-2-nitrobenzene (14.1 g, 100 mmol) dropwise. Attach a reflux condenser and heat the mixture to 100 °C for 12 hours under an inert argon atmosphere^[2].
- Self-Validating Workup: Cool the mixture to room temperature and pour it over 300 g of crushed ice. Extract the aqueous layer with Ethyl Acetate (3×100 mL). Wash the combined organic layers with 1M aqueous NaOH (2×50 mL). Validation Check: The NaOH wash selectively deprotonates and removes any unreacted 4-fluorophenol into the aqueous layer, ensuring the organic layer contains only the neutral product.
- Isolation: Wash the organic layer with brine, dry over anhydrous Na₂SO₄, and concentrate in vacuo to yield a yellow solid.

Step 2: Catalytic Hydrogenation to 2-(4-Fluorophenoxy)aniline

This step relies on gas-uptake cessation to validate reaction completion.

- **Setup:** Dissolve 1-(4-fluorophenoxy)-2-nitrobenzene (23.3 g, 100 mmol) in absolute ethanol (150 mL) in a hydrogenation flask.
- **Catalyst Addition:** Carefully add 10% Pd/C (2.3 g) under a stream of argon to prevent ignition of the solvent vapors.
- **Reduction:** Evacuate the flask and backfill with Hydrogen gas (H₂) three times. Maintain the reaction under a hydrogen balloon (or Parr shaker at 30 psi) at room temperature[3].
- **Self-Validating Endpoint:** Vigorously stir the mixture. The reaction is complete when hydrogen uptake definitively ceases (typically 4–6 hours). TLC will confirm the complete disappearance of the yellow starting material (R_f0.50) and the appearance of a highly polar, UV-active spot (R_f0.25).
- **Filtration:** Filter the suspension through a tightly packed pad of Celite to remove the palladium catalyst. Wash the pad with additional ethanol. Caution: Do not let the used Pd/C dry out in air; keep it wet with water for safe disposal.
- **Concentration:** Evaporate the filtrate under reduced pressure to afford the free base as a viscous, brownish oil. Proceed immediately to Step 3 to prevent oxidation.

Step 3: Hydrochloride Salt Precipitation

This step uses solvent polarity differentials to drive pure product crystallization.

- **Dissolution:** Dissolve the freshly prepared 2-(4-fluorophenoxy)aniline (20.3 g, 100 mmol) in anhydrous diethyl ether (200 mL). Cool the solution to 0 °C in an ice bath.
- **Acidification:** Under vigorous stirring, add 4M HCl in Dioxane (30.0 mL, 120 mmol) dropwise over 15 minutes.
- **Self-Validating Precipitation:** The immediate formation of a dense, white precipitate validates successful salt formation, as the ionic hydrochloride salt is entirely insoluble in the non-polar ether/dioxane mixture.
- **Isolation:** Stir for an additional 30 minutes at 0 °C to ensure complete precipitation. Vacuum filter the solid using a Büchner funnel.

- Washing and Drying: Wash the filter cake with ice-cold diethyl ether (2×50 mL) to remove any residual colored impurities. Dry the white powder under high vacuum at 40 °C for 12 hours to afford pure **[2-(4-Fluorophenoxy)phenyl]amine hydrochloride**.

References

- Title: Synthesis and Structure-Activity Relationships of New 2-Phenoxybenzamides with Antiplasmodial Activity. Source: Pharmaceuticals (Basel) / PubMed Central. URL:[[Link](#)]
- Title: New Derivatives of the Multi-Stage Active Malaria Box Compound MMV030666 and Their Antiplasmodial Potencies. Source: Pharmaceuticals (Basel) / MDPI. URL:[[Link](#)]
- Title: Anti-Infective Properties, Cytotoxicity, and In Silico ADME Parameters of Novel 4'-(Piperazin-1-yl)benzanilides. Source: Molecules / MDPI. URL:[[Link](#)]

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Sources

- 1. [Synthesis and Structure-Activity Relationships of New 2-Phenoxybenzamides with Antiplasmodial Activity - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 2. [mdpi.com \[mdpi.com\]](#)
- 3. [mdpi.com \[mdpi.com\]](#)
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